

Health and Safety Considerations for Hexamethylolmelamine: A Technical Guide

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Compound of Interest

Compound Name: Hexamethylolmelamine

Cat. No.: B1198809

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Disclaimer: This document provides a summary of available health and safety information on **Hexamethylolmelamine**. It is intended for informational purposes for a scientific audience and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) or a formal risk assessment. Much of the detailed toxicological data for **Hexamethylolmelamine** is not publicly available. Therefore, information on the related compound, melamine, is included in some sections to provide context on potential hazards, and this is clearly indicated.

Chemical and Physical Properties

Hexamethylolmelamine is a derivative of melamine, characterized by the substitution of six hydrogen atoms of the amino groups with hydroxymethyl groups. Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	531-18-0	[1]
Molecular Formula	C ₉ H ₁₈ N ₆ O ₆	[1]
Molecular Weight	306.28 g/mol	[1]
Melting Point	150 °C	
Boiling Point	669.0 ± 65.0 °C at 760 mmHg	
Density	1.8 ± 0.1 g/cm ³	
Solubility	Soluble in water.	

Toxicological Data

The toxicological profile of **Hexamethylolmelamine** has not been thoroughly investigated in publicly accessible literature. The available quantitative and qualitative data are summarized below.

Acute Toxicity

Endpoint	Route	Species	Value	Toxic Effects	Reference
LD ₅₀	Intraperitoneal	Mouse	800 mg/kg	Peripheral Nerve and Sensation - spastic paralysis with or without sensory change; Behavioral - convulsions or effect on seizure threshold; Behavioral - changes in motor activity (specific assay)	
LD ₅₀	Subcutaneous	Mouse	1500 mg/kg	Peripheral Nerve and Sensation - spastic paralysis with or without sensory change; Behavioral - convulsions or effect on seizure threshold; Behavioral - changes in motor activity	

(specific
assay)

Irritation and Sensitization

Endpoint	Species	Result	GHS Classification	Reference
Skin Irritation	Rabbit	Moderate	Causes skin irritation	[2]
Eye Irritation	Rabbit	Moderate	Causes serious eye irritation	[2]
Skin Sensitization	Not specified	May cause an allergic skin reaction	Skin Sens. 1	[1]

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

Specific studies on the genotoxicity, carcinogenicity, and reproductive toxicity of **Hexamethylolmelamine** are not readily available in the public domain. A Safety Data Sheet for the related compound, Hexamethoxymethylmelamine, indicates it is suspected of causing cancer.[3] However, this does not directly apply to **Hexamethylolmelamine**. For context, melamine is classified by the European Chemicals Agency (ECHA) as suspected of causing cancer and may cause damage to organs through prolonged or repeated exposure.[3]

Experimental Protocols

The following sections detail standardized methodologies for key toxicological endpoints, based on OECD guidelines. These protocols are provided as a reference for the type of studies required to fully characterize the safety profile of a substance like **Hexamethylolmelamine**.

Skin Irritation: In Vitro Reconstructed Human Epidermis Test (OECD 439)

This in vitro test assesses the potential of a chemical to cause skin irritation by measuring its effect on a reconstructed human epidermis model.

Methodology:

- **Tissue Preparation:** A three-dimensional reconstructed human epidermis (RhE) model, consisting of differentiated human keratinocytes, is used.
- **Test Substance Application:** The test substance is applied topically to the surface of the RhE tissue.
- **Exposure:** The tissue is exposed to the test substance for a defined period.
- **Viability Assessment:** After exposure, cell viability is determined using a colorimetric assay, such as the MTT assay. In this assay, the mitochondrial dehydrogenase of viable cells reduces MTT to a blue formazan precipitate, which is then extracted and quantified spectrophotometrically.
- **Data Interpretation:** A substance is classified as a skin irritant if it reduces cell viability below a specified threshold (typically $\leq 50\%$) compared to a negative control.

Eye Irritation/Corrosion: In Vivo Rabbit Eye Test (OECD 405)

This in vivo test evaluates the potential of a substance to cause irritation or corrosion to the eye.

Methodology:

- **Animal Selection:** Healthy, adult albino rabbits are used.
- **Test Substance Instillation:** A single dose of the test substance is instilled into the conjunctival sac of one eye of each animal. The other eye serves as an untreated control.
- **Observation:** The eyes are examined for signs of irritation, including corneal opacity, iritis, and conjunctival redness and chemosis (swelling), at 1, 24, 48, and 72 hours after instillation.
- **Scoring:** The severity of the observed lesions is scored according to a standardized grading system.

- **Data Interpretation:** The substance is classified based on the severity and reversibility of the observed eye lesions.

Skin Sensitization: Murine Local Lymph Node Assay (LLNA; OECD 429)

The LLNA is an in vivo method for identifying chemicals that have the potential to cause skin sensitization.

Methodology:

- **Animal Model:** The assay is performed in mice.
- **Test Substance Application:** The test substance, in a suitable vehicle, is applied to the dorsal surface of the ears of the mice for three consecutive days.
- **Proliferation Measurement:** On day 5, a radiolabeled precursor of DNA synthesis (e.g., ^3H -methyl thymidine) is injected intravenously.
- **Lymph Node Excision:** After a set period, the draining auricular lymph nodes are excised and pooled for each experimental group.
- **Cell Proliferation Assessment:** A single-cell suspension of lymph node cells is prepared, and the incorporation of the radiolabel is measured by scintillation counting.
- **Data Interpretation:** The stimulation index (SI) is calculated by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. A substance is generally considered a sensitizer if the SI is ≥ 3 .

Genotoxicity: In Vivo Mammalian Erythrocyte Micronucleus Test (OECD 474)

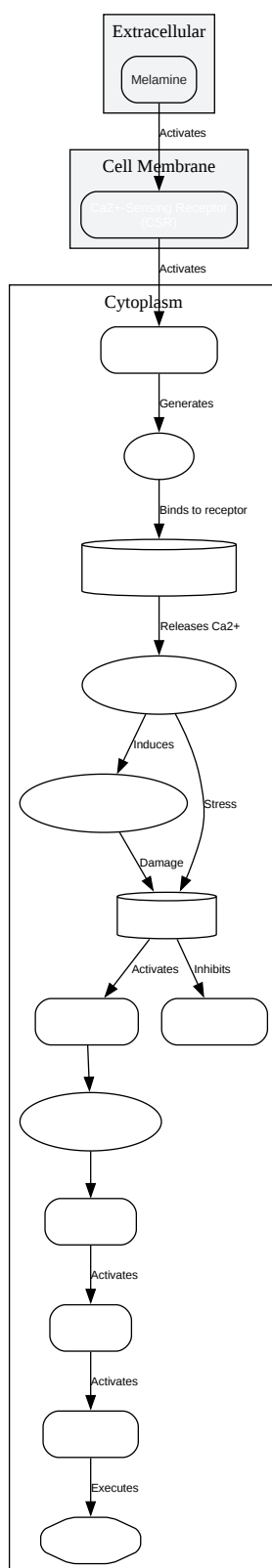
This test detects damage to chromosomes or the mitotic apparatus by identifying micronuclei in erythrocytes.

Methodology:

- **Animal Model:** The test is typically performed in mice or rats.
- **Test Substance Administration:** The test substance is administered to the animals, usually via oral gavage or intraperitoneal injection.
- **Sample Collection:** Bone marrow or peripheral blood is collected at appropriate time points after exposure.
- **Slide Preparation and Staining:** Smears are prepared and stained to differentiate between polychromatic erythrocytes (PCEs; immature red blood cells) and normochromatic erythrocytes (NCEs; mature red blood cells) and to visualize micronuclei.
- **Microscopic Analysis:** The frequency of micronucleated PCEs is determined by scoring a sufficient number of PCEs under a microscope.
- **Data Interpretation:** A significant, dose-dependent increase in the frequency of micronucleated PCEs in treated animals compared to controls indicates a genotoxic effect.

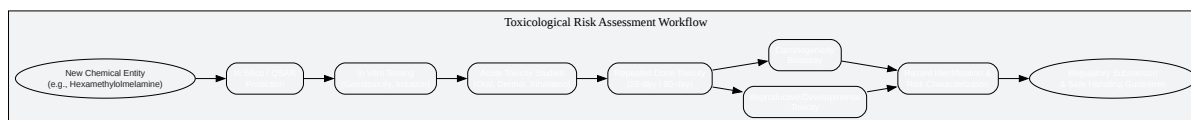
Potential Signaling Pathways (Based on Melamine Data)

As specific data for **Hexamethylolmelamine** is lacking, the following diagrams illustrate a proposed signaling pathway for melamine-induced apoptosis and a general workflow for a toxicological risk assessment. These are provided for illustrative purposes and may not be directly applicable to **Hexamethylolmelamine**.



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Caption: Proposed signaling pathway for melamine-induced apoptosis.[1][4][5]



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Caption: General workflow for toxicological risk assessment.

Handling and Safety Precautions

Based on the available information, the following handling and safety precautions are recommended when working with **Hexamethylolmelamine**:

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[2]
- Ventilation: Use in a well-ventilated area.[2]
- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols.[2]
- Storage: Store in a well-ventilated place. Keep container tightly closed.[2]
- First Aid (Skin Contact): If on skin, wash with plenty of soap and water.[2]
- First Aid (Eye Contact): If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- First Aid (Inhalation): If inhaled, remove person to fresh air and keep comfortable for breathing.[2]

Conclusion

Hexamethylolmelamine is a chemical for which there is limited publicly available, comprehensive toxicological data. The available information indicates that it is a skin and eye irritant and a skin sensitizer. Acute toxicity via intraperitoneal and subcutaneous routes in mice suggests moderate toxicity. Due to the lack of specific data on genotoxicity, carcinogenicity, and reproductive toxicity, caution should be exercised when handling this compound. The provided experimental protocols, based on OECD guidelines, outline the necessary studies to fully characterize its safety profile. The signaling pathway information for the related compound, melamine, suggests that disruption of calcium homeostasis and induction of apoptosis could be potential mechanisms of toxicity. Researchers, scientists, and drug development professionals should adhere to strict safety protocols and use appropriate personal protective equipment when working with **Hexamethylolmelamine**.

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